

# 2-Amino-5-bromo-3-methylbenzoic acid physical and chemical properties

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## Compound of Interest

**Compound Name:** 2-Amino-5-bromo-3-methylbenzoic acid

**Cat. No.:** B1340033

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An In-Depth Technical Guide to **2-Amino-5-bromo-3-methylbenzoic Acid**

## Introduction

**2-Amino-5-bromo-3-methylbenzoic acid**, identified by the CAS Number 206548-13-2, is a substituted aromatic carboxylic acid of significant interest to the scientific community, particularly in the fields of organic synthesis and medicinal chemistry.<sup>[1][2]</sup> Its molecular structure incorporates three key functional groups on a benzene ring: an amino group, a bromine atom, and a carboxylic acid. This unique arrangement makes it a versatile and valuable building block for the synthesis of more complex molecules, including novel pharmaceutical intermediates and fine chemicals.<sup>[3]</sup> This guide provides a comprehensive overview of its physical and chemical properties, established synthetic protocols, reactivity, and handling procedures, designed for researchers and drug development professionals.

## Physicochemical Properties

The fundamental physical and chemical characteristics of a compound are critical for its application in experimental settings. **2-Amino-5-bromo-3-methylbenzoic acid** is typically a colorless to pink solid, and its properties are well-documented.<sup>[3][4]</sup>

Table 1: Key Physicochemical Properties of **2-Amino-5-bromo-3-methylbenzoic acid**

Property	Value	Source(s)
CAS Number	<b>206548-13-2</b>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>8</sub> H <sub>8</sub> BrNO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[5]</a>
Molecular Weight	230.06 g/mol	<a href="#">[1]</a> <a href="#">[5]</a>
Appearance	Pink or Colorless Solid	<a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	236-238 °C	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Boiling Point	347.9 °C (Predicted)	<a href="#">[2]</a> <a href="#">[5]</a>
Density	1.7 g/cm <sup>3</sup> (Predicted)	<a href="#">[5]</a>

| Flash Point | 164.2 °C (Predicted) |[\[5\]](#) |

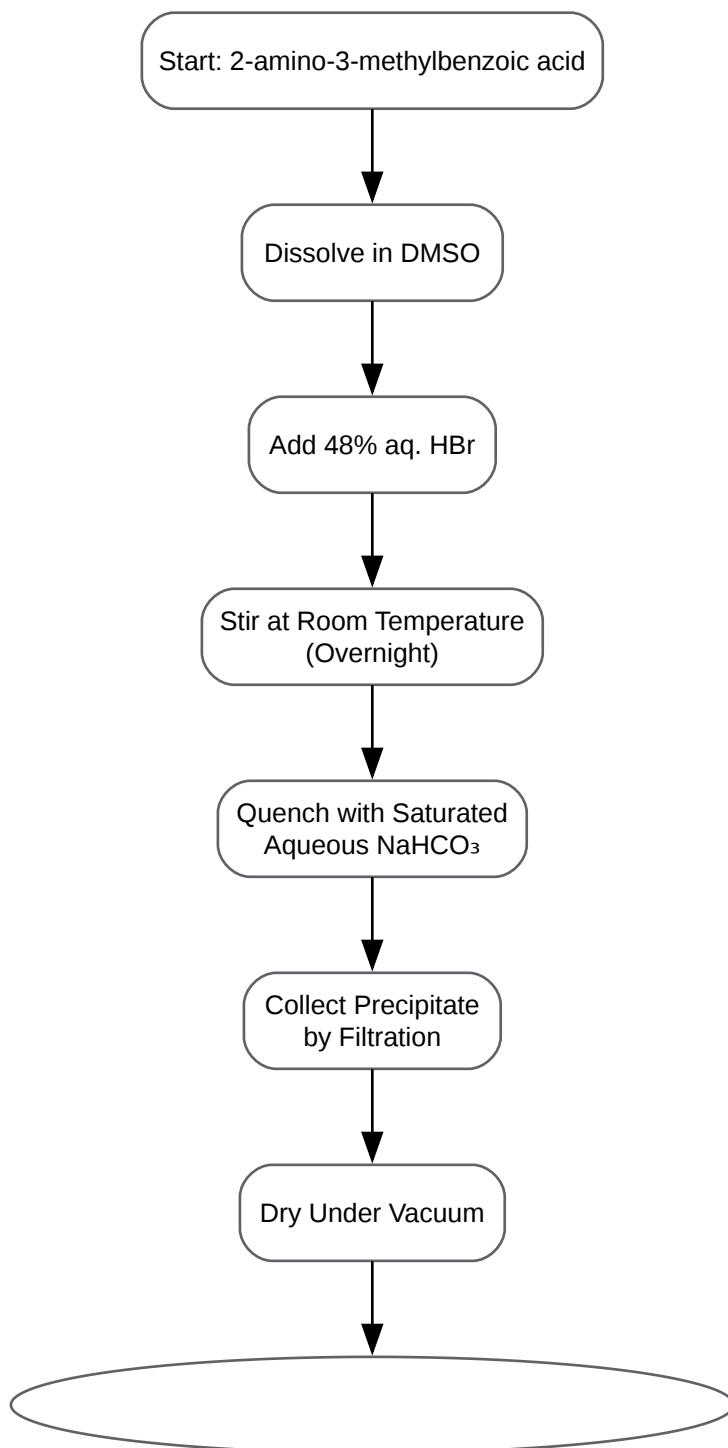
Caption: Chemical Structure of **2-Amino-5-bromo-3-methylbenzoic acid**.

## Synthesis and Purification

The most common and well-documented synthesis of **2-Amino-5-bromo-3-methylbenzoic acid** involves the electrophilic bromination of its precursor, 2-amino-3-methylbenzoic acid.[\[2\]](#)[\[4\]](#) Several methods exist, with the choice of brominating agent and solvent system being key variables. A highly effective and frequently cited method utilizes hydrobromic acid in dimethyl sulfoxide (DMSO).[\[2\]](#)[\[4\]](#)

## Synthetic Workflow: Bromination of 2-amino-3-methylbenzoic acid

The general workflow involves the direct bromination of the activated aromatic ring. The amino group is a strong activating group, directing the electrophilic substitution to the ortho and para positions. In this case, the para position relative to the amino group is targeted.



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Caption: Workflow for the synthesis of **2-Amino-5-bromo-3-methylbenzoic acid**.

## Experimental Protocol: Synthesis via HBr/DMSO Method

This protocol is adapted from established literature procedures.[2][4]

- Dissolution: In a suitable reaction vessel, dissolve 2-amino-3-methylbenzoic acid (10.0 g, 66 mmol) in dimethyl sulfoxide (DMSO).
- Addition of Reagent: To the solution, add 48% aqueous hydrogen bromide (18.0 mL).
- Reaction: Stir the reaction mixture at room temperature overnight. A precipitate may form during this time.
- Quenching: Carefully quench the reaction by adding a saturated aqueous solution of sodium bicarbonate until the mixture is neutralized.
- Precipitation: Continue stirring the neutralized mixture overnight to ensure complete precipitation of the product.
- Isolation: Collect the resulting solid precipitate by vacuum filtration.
- Drying: Dry the collected solid under vacuum to yield **2-amino-5-bromo-3-methylbenzoic acid**. This process typically results in a high yield (around 85%) of the product as a pink solid.[2][4]

## Chemical Reactivity and Mechanistic Insights

The synthetic utility of **2-Amino-5-bromo-3-methylbenzoic acid** stems from the distinct reactivity of its three functional groups. Understanding these reactive sites is key to its application as a molecular scaffold.

- Amino Group (-NH<sub>2</sub>): As a primary aromatic amine, this group can undergo diazotization upon treatment with nitrous acid (HNO<sub>2</sub>) to form a highly versatile diazonium salt.[6] This intermediate can then be subjected to a wide range of Sandmeyer-type reactions to introduce functionalities such as -Cl, -CN, -OH, and -H.
- Carboxylic Acid Group (-COOH): This group can undergo standard carboxylic acid reactions, including esterification (reaction with an alcohol under acidic conditions) and amidation (reaction with an amine, often requiring an activating agent).

- Bromo Group (-Br): The bromine atom on the aromatic ring is a key site for carbon-carbon and carbon-heteroatom bond formation via transition-metal-catalyzed cross-coupling reactions, such as Suzuki, Heck, and Buchwald-Hartwig reactions.

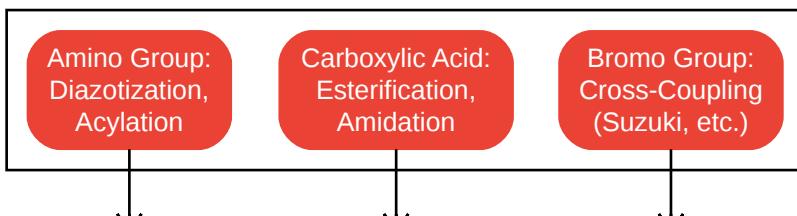


Figure 3: Key Reactive Sites

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Caption: Key reactive sites on the **2-Amino-5-bromo-3-methylbenzoic acid** molecule.

## Spectroscopic Profile

Structural confirmation of **2-Amino-5-bromo-3-methylbenzoic acid** is typically achieved through spectroscopic methods.

- <sup>1</sup>H NMR: The proton NMR spectrum provides characteristic signals for the aromatic protons and the methyl group. A reported spectrum shows the following key shifts: <sup>1</sup>H NMR (500 MHz, DMSO-d<sub>6</sub>):  $\delta$  7.69 (d, J = 1.0 Hz, 1H), 7.33 (d, J = 1.0 Hz, 1H), 2.10 (s, 3H).[4] The two doublets correspond to the two non-equivalent aromatic protons, while the singlet at 2.10 ppm corresponds to the three protons of the methyl group.
- Mass Spectrometry: Mass spectral analysis confirms the molecular weight of the compound. Electrospray ionization (ESI) typically shows a peak corresponding to the protonated molecule [M+H]<sup>+</sup> at m/z 231.[4] The isotopic pattern of this peak, showing two signals of nearly equal intensity separated by 2 m/z units, would be characteristic of a molecule containing one bromine atom.

## Applications in Research and Development

**2-Amino-5-bromo-3-methylbenzoic acid** is primarily utilized as a chemical intermediate in laboratory synthesis.[3]

- Pharmaceutical R&D: Its structure makes it a valuable starting material for creating libraries of novel compounds for drug discovery. Substituted benzoic acids are crucial scaffolds for developing inhibitors of various biological targets. While specific applications for this isomer are proprietary or in early-stage research, related isomers are investigated for developing treatments for inflammatory diseases and cancer.[6][7]
- Organic Synthesis: As a versatile building block, it enables the construction of complex molecular architectures, including heterocyclic systems that are prevalent in many biologically active compounds.[3]
- Materials Science: Related aromatic compounds are explored for their potential in developing new materials for organic electronics and photonic devices, suggesting a potential, though less explored, avenue for this molecule.[7]

## Safety and Handling

While comprehensive toxicity data for this specific compound is limited, it should be handled with the standard precautions for laboratory chemicals.[8] Data from structurally related compounds suggests it may cause skin, eye, and respiratory irritation.[9]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles with side-shields, chemical-resistant gloves, and a lab coat.[8]
- Engineering Controls: Use in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[8]
- First-Aid Measures:
  - Inhalation: Move to fresh air.
  - Skin Contact: Immediately wash off with plenty of soap and water.
  - Eye Contact: Rinse cautiously with water for several minutes.
  - Ingestion: Rinse mouth with water and seek medical attention.[8]
- Storage: Store in a tightly sealed container in a dry, well-ventilated place at room temperature.[10]

## Conclusion

**2-Amino-5-bromo-3-methylbenzoic acid** is a strategically important chemical intermediate whose value is derived from its trifunctional nature. The presence of an amine, a carboxylic acid, and a bromine atom on a single scaffold provides chemists with multiple handles for molecular elaboration. Its straightforward synthesis and versatile reactivity make it a cornerstone for creating diverse and complex molecules, particularly for applications in pharmaceutical research and development. Proper understanding of its properties, synthesis, and handling is essential for its effective and safe utilization in a research setting.

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